

An In-depth Technical Guide to 1-Styrylpyrazoles

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Compound of Interest

Compound Name: 1-(2-Phenylethenyl)-1H-pyrazole

CAS No.: 153997-23-0

Cat. No.: B12562729

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A Note on CAS Number 956240-77-0:

Initial searches for a specific chemical entity corresponding to CAS number 956240-77-0 did not yield a definitive, publicly documented structure. Therefore, this guide will focus on the broader, yet chemically significant class of 1-styrylpyrazoles. The information presented herein is based on established literature for this family of compounds and provides a foundational understanding for researchers and drug development professionals.

Introduction to Styrylpyrazoles

Styrylpyrazoles are a fascinating class of heterocyclic compounds characterized by a pyrazole ring functionalized with a styryl (2-arylvinyl) group. The pyrazole nucleus, a five-membered aromatic ring with two adjacent nitrogen atoms, is a well-known "privileged scaffold" in medicinal chemistry.^{[1][2]} This is due to its presence in numerous biologically active compounds and approved drugs, such as the anti-inflammatory celecoxib and the erectile dysfunction medication sildenafil.^[2]

The introduction of a styryl moiety to the pyrazole core, particularly at the 1-position, gives rise to 1-styrylpyrazoles. This structural combination often imparts unique photophysical, electronic, and biological properties.^[2] Research has shown that styrylpyrazole derivatives exhibit a wide

array of pharmacological activities, including anti-inflammatory, antibacterial, antifungal, antioxidant, and anticancer properties.[1][3] Their potential as versatile building blocks in organic synthesis and materials science further underscores their importance.[1]

This guide will provide a comprehensive overview of the synthesis, characterization, and potential applications of 1-styrylpyrazoles, offering valuable insights for scientists engaged in the exploration of novel chemical entities for drug discovery and development.

Molecular Structure and Physicochemical Properties

The general structure of a 1-styrylpyrazole consists of a pyrazole ring where one of the nitrogen atoms is substituted with a styryl group. The styryl group itself can be substituted on the phenyl ring, leading to a large diversity of derivatives.

Caption: General chemical structure of a 1-styrylpyrazole.

Key Physicochemical Properties:

Property	Description
Molecular Formula	C ₁₁ H ₁₀ N ₂ (for the unsubstituted parent compound)[4]
Molecular Weight	170.21 g/mol (for the unsubstituted parent compound)[4]
Aromaticity	The pyrazole ring is aromatic, which contributes to the thermal and chemical stability of the molecule.
Isomerism	The double bond in the styryl group can exist as either the E or Z isomer, leading to potential geometric isomerism.
Solubility	Generally, 1-styrylpyrazoles are soluble in common organic solvents. Their aqueous solubility is typically low but can be modified by introducing polar functional groups.
Hydrogen Bonding	The pyrazole ring contains a pyridine-like nitrogen atom that can act as a hydrogen bond acceptor.[4]

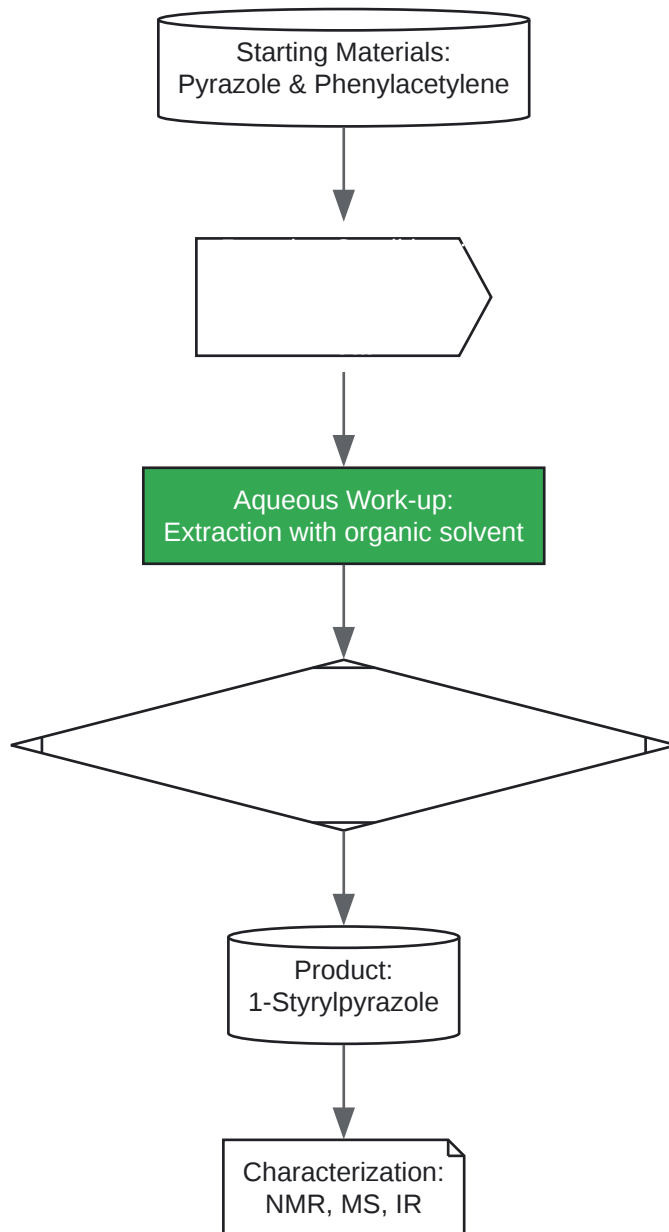
Synthesis of 1-Styrylpyrazoles

The synthesis of 1-styrylpyrazoles can be achieved through several synthetic routes. One of the most common methods involves the N-functionalization of a pre-formed pyrazole ring.

General Synthetic Workflow: N-Vinylation of Pyrazole

A prevalent method for synthesizing 1-styrylpyrazoles is the direct N-vinylation of pyrazole with a substituted acetylene or a vinyl halide. The reaction of pyrazole with phenylacetylene, for instance, can yield 1-styrylpyrazole.

Synthetic Workflow for 1-Styrylpyrazole



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Caption: A generalized workflow for the synthesis of 1-styrylpyrazole via N-vinylation.

Step-by-Step Experimental Protocol: Synthesis of 1-Styrylpyrazole from Pyrazole and Phenylacetylene

This protocol is a representative example and may require optimization for specific substrates.

- **Reaction Setup:** To a solution of pyrazole (1.0 eq) in a suitable solvent such as dimethyl sulfoxide (DMSO), add a base, for example, potassium hydroxide (KOH) (2.0 eq).
- **Addition of Alkyne:** While stirring the mixture, add phenylacetylene (1.1 eq) dropwise at room temperature.
- **Reaction Progression:** Heat the reaction mixture to a temperature between 80-120 °C and monitor the reaction progress using thin-layer chromatography (TLC).
- **Work-up:** Once the reaction is complete, cool the mixture to room temperature and pour it into cold water.
- **Extraction:** Extract the aqueous layer with a suitable organic solvent, such as ethyl acetate. Combine the organic layers.
- **Washing and Drying:** Wash the combined organic layers with brine, dry over anhydrous sodium sulfate, and filter.
- **Solvent Removal:** Remove the solvent under reduced pressure to obtain the crude product.
- **Purification:** Purify the crude product by column chromatography on silica gel using a mixture of hexane and ethyl acetate as the eluent to afford the pure 1-styrylpyrazole.

Spectroscopic Characterization

The structural elucidation of 1-styrylpyrazoles relies on standard spectroscopic techniques.

Technique	Expected Features
^1H NMR	- Protons on the pyrazole ring typically appear as distinct signals in the aromatic region. - The vinyl protons of the styryl group will appear as doublets, with the coupling constant providing information about the stereochemistry (E or Z) of the double bond. - Protons of the phenyl ring will also be present in the aromatic region.
^{13}C NMR	- Carbon signals corresponding to the pyrazole ring, the vinyl group, and the phenyl ring will be observed.
Infrared (IR)	- Characteristic C=C stretching vibrations for the aromatic rings and the vinyl group. - C-H stretching and bending vibrations for the aromatic and vinyl protons.
Mass Spectrometry (MS)	- The molecular ion peak corresponding to the mass of the synthesized 1-styrylpyrazole.

Applications and Biological Activities

Styrylpyrazoles, including the 1-styryl isomers, have shown promise in a variety of therapeutic areas. Their biological activity is often attributed to their ability to mimic the structure of natural compounds and interact with biological targets.

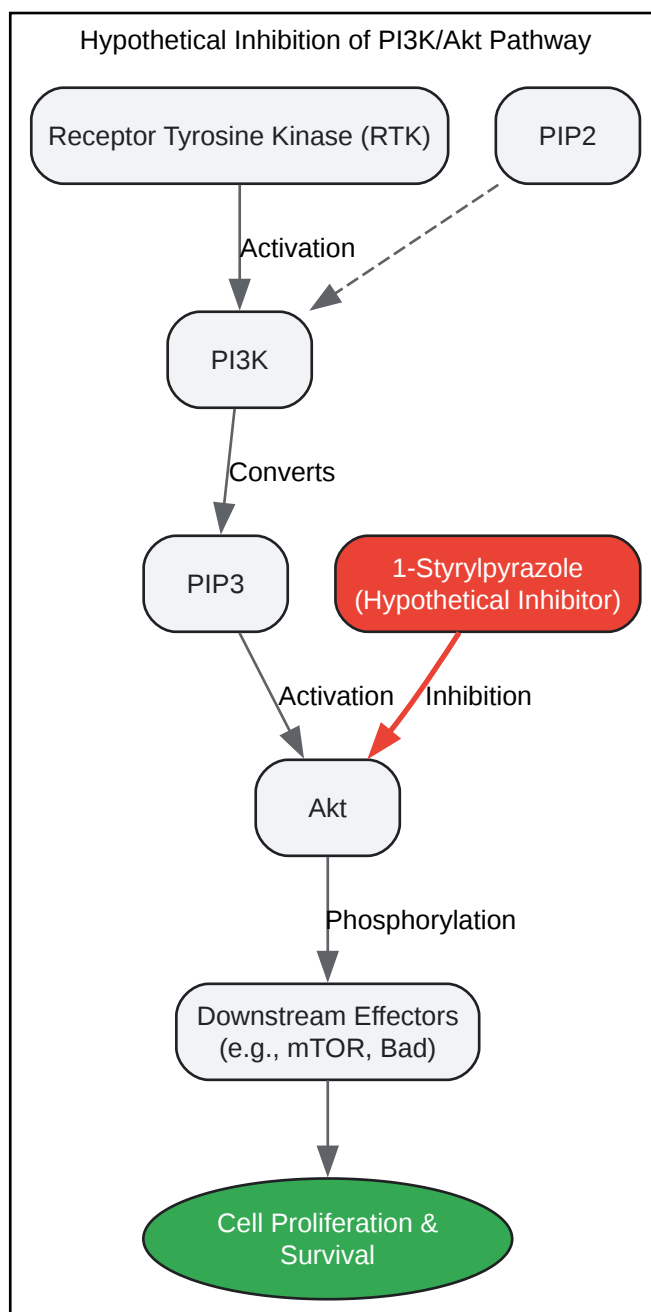
Potential Therapeutic Applications

- **Anti-inflammatory Activity:** Some styrylpyrazole derivatives have been reported to exhibit anti-inflammatory properties.[\[1\]](#)
- **Antimicrobial and Antifungal Activity:** The pyrazole and styryl moieties are present in many compounds with known antibacterial and antifungal effects.[\[1\]](#)
- **Antioxidant Properties:** The presence of the phenolic-like pyrazole ring and the conjugated styryl system can contribute to antioxidant activity.[\[3\]](#)

- **Anticancer Activity:** Numerous styryl-containing compounds have demonstrated cytotoxic effects against various cancer cell lines.^{[1][3]} The mechanism of action can vary, but often involves the induction of apoptosis or the inhibition of key signaling pathways involved in cell proliferation.

Illustrative Signaling Pathway: Inhibition of a Pro-Survival Pathway

While a specific pathway for an uncharacterized 1-styrylpyrazole cannot be definitively stated, a hypothetical mechanism for a potential anticancer effect could involve the inhibition of a pro-survival signaling pathway, such as the PI3K/Akt pathway, which is often dysregulated in cancer.



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Caption: A diagram illustrating the hypothetical inhibition of the PI3K/Akt signaling pathway by a 1-styrylpyrazole derivative.

Safety and Handling

As with any chemical compound, proper safety precautions should be taken when handling 1-styrylpyrazoles.

- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses, gloves, and a lab coat.
- Ventilation: Work in a well-ventilated area, preferably in a fume hood.
- Handling: Avoid inhalation of dust or vapors. Avoid contact with skin and eyes.
- Storage: Store in a cool, dry, and well-ventilated place away from incompatible materials.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

For specific safety information, it is always recommended to consult the Safety Data Sheet (SDS) for the particular compound being used.

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